

CAY10499 stability and storage conditions

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Compound of Interest

Compound Name: CAY10499

Cat. No.: B1668648

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CAY10499 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and handling of **CAY10499**.

Frequently Asked Questions (FAQs)

1. What is **CAY10499**?

CAY10499 is a non-selective lipase inhibitor.[1][2] It is a potent inhibitor of several enzymes involved in lipid metabolism, including monoglyceride lipase (MGL), hormone-sensitive lipase (HSL), and fatty acid amide hydrolase (FAAH).[1][3] It is supplied as a crystalline solid.[4]

2. What is the mechanism of action of **CAY10499**?

CAY10499 functions as a covalent, irreversible inhibitor of MGL.[5] The inhibitory activity is attributed to the 5-methoxy-1,3,4-oxadiazol-2(3H)-one moiety of the molecule.[6] It also demonstrates inhibitory activity against a range of other lipases.[1]

3. What are the recommended storage conditions for **CAY10499**?

For long-term stability, the solid form of **CAY10499** should be stored at -20°C, where it is stable for at least four years.[1][4] Stock solutions in organic solvents should be stored in aliquots to minimize freeze-thaw cycles. For storage at -80°C, the solution can be used within 6 months,

and for storage at -20°C, it should be used within 1 month.[3] It is also advisable to protect **CAY10499** from light.[3]

4. How should I prepare solutions of **CAY10499**?

CAY10499 is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and ethanol.[4] For experiments in aqueous buffers, it is recommended to first dissolve **CAY10499** in DMSO and then dilute it with the aqueous buffer of choice.[4] To enhance solubility, you can warm the solution to 37°C and use sonication.[3]

5. How stable are aqueous solutions of **CAY10499**?

Aqueous solutions of **CAY10499** are not recommended for storage for more than one day.[4] For best results, prepare fresh aqueous solutions for each experiment.

Data Presentation

Table 1: Solubility of **CAY10499**

Solvent	Approximate Solubility
DMSO	≥32.4 mg/mL[7]
DMF	20 mg/mL[1][3]
Ethanol	≥8.93 mg/mL[7]
1:2 solution of DMSO:PBS (pH 7.2)	~0.3 mg/mL[1][4]
Water	Insoluble[7]

Table 2: Inhibitory Potency (IC₅₀) of **CAY10499**

Target Enzyme	IC ₅₀ Value
Human Recombinant MAGL	144 nM[1]
Human Recombinant HSL	90 nM[1][3]
Human Recombinant FAAH	14 nM[1]

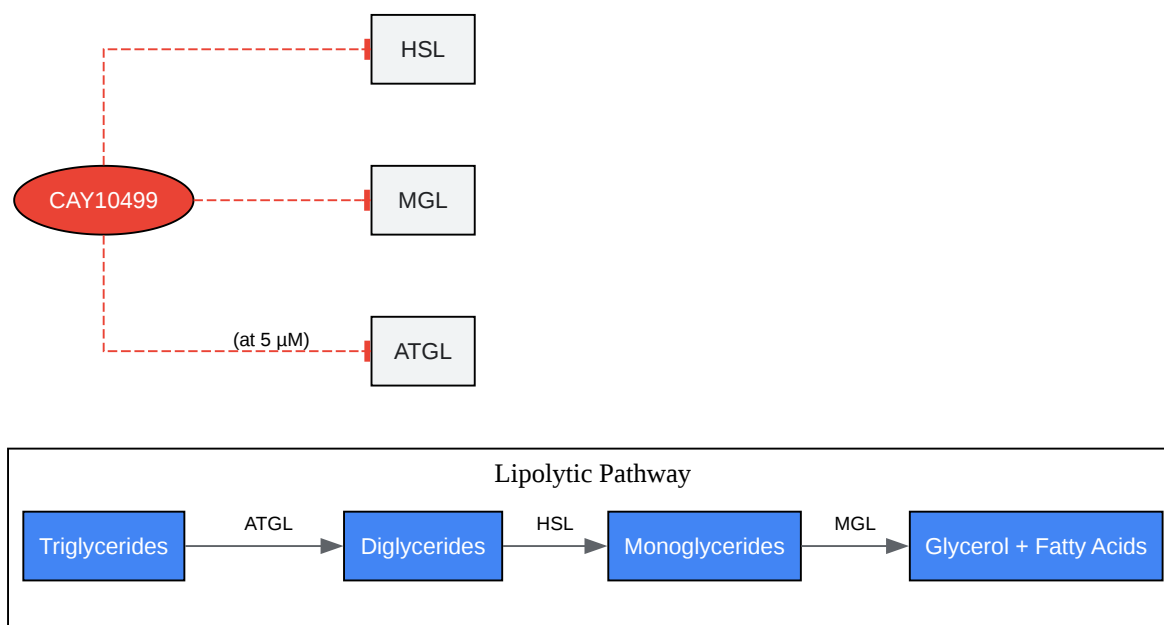
Experimental Protocols

General Protocol for In Vitro Lipase Inhibition Assay

This protocol provides a general framework for assessing the inhibitory effect of **CAY10499** on lipase activity.

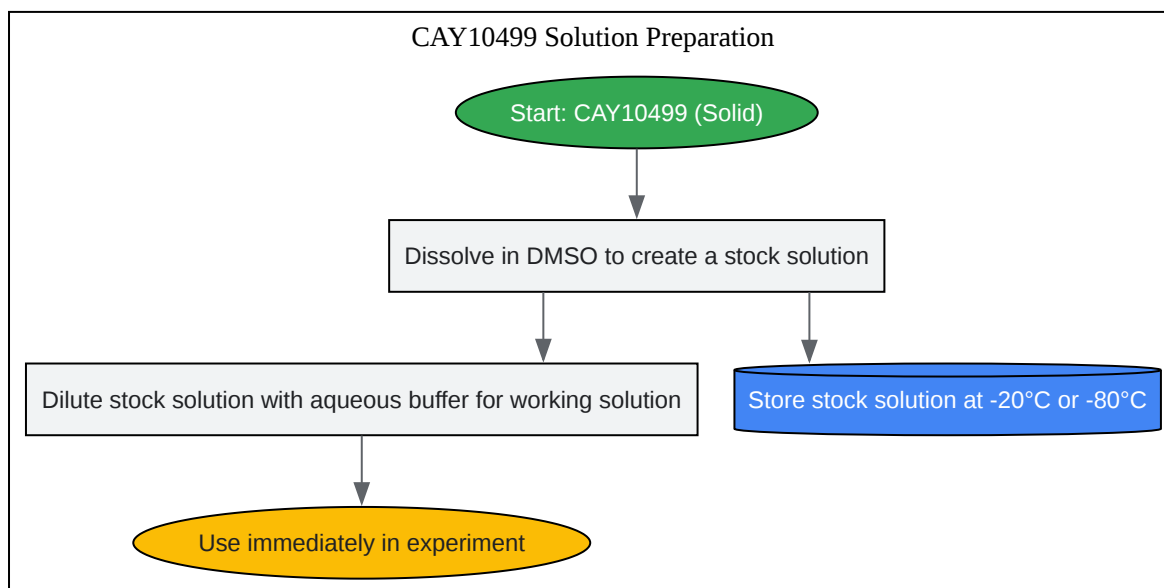
- Reagent Preparation:
 - Prepare a stock solution of **CAY10499** in DMSO.
 - Prepare the assay buffer (e.g., Tris-HCl, pH 8.0).
 - Prepare the substrate solution (e.g., 4-nitrophenylacetate in assay buffer).
 - Prepare the enzyme solution (e.g., purified lipase in assay buffer).
- Assay Procedure:
 - Add the desired concentrations of **CAY10499** (or vehicle control) to the wells of a 96-well plate.
 - To assess time-dependent inhibition, pre-incubate the enzyme with **CAY10499** for a specific period before adding the substrate.[\[6\]](#)
 - Initiate the reaction by adding the substrate to each well.
 - Monitor the change in absorbance over time using a plate reader at the appropriate wavelength for the chosen substrate.
- Data Analysis:
 - Calculate the rate of reaction for each concentration of **CAY10499**.
 - Determine the percentage of inhibition relative to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the **CAY10499** concentration to determine the IC_{50} value.

Mandatory Visualizations



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Caption: Inhibition of the lipolytic pathway by **CAY10499**.



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Caption: Workflow for preparing **CAY10499** solutions.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Precipitation in aqueous solution	CAY10499 has low aqueous solubility.[4] The final concentration of DMSO may be too low.	Ensure the final DMSO concentration is sufficient to maintain solubility. A 1:2 ratio of DMSO to aqueous buffer is a good starting point.[4] Prepare fresh aqueous solutions for each experiment as they are not stable for more than a day.[4]
Inconsistent IC ₅₀ values	CAY10499 is a time-dependent inhibitor.[6] Variations in pre-incubation time can affect results. The compound may have degraded due to improper storage.	Standardize the pre-incubation time of CAY10499 with the enzyme before adding the substrate. Ensure proper storage of both the solid compound and stock solutions to prevent degradation.
No or low inhibitory activity	Incorrect concentration of CAY10499. Degradation of the compound. The target enzyme is not sensitive to CAY10499.	Verify the calculations for the preparation of the stock and working solutions. Use a fresh aliquot of CAY10499. Include a positive control with a known sensitive enzyme to confirm the activity of the compound.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. CAY10499 (PD020253, QTENHWTVRQKWRI-UHFFFAOYSA-N) [probes-drugs.org]

- 3. glpbio.com [glpbio.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. researchgate.net [researchgate.net]
- 6. farm.ucl.ac.be [farm.ucl.ac.be]
- 7. apexbt.com [apexbt.com]
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